Essential Safety and Logistical Information for Handling PHTPP-1304

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Compound of Interest

Compound Name:	*PHTPP-1304*
Cat. No.:	*B15613947*

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **PHTPP-1304**. The information herein is intended to supplement, not replace, institutional safety protocols and professional judgment.

PHTPP-1304 is a PHTPP-based autophagy targeting chimera (AUTOTAC) designed to induce the degradation of the estrogen receptor ERβ.[1] It has demonstrated cytotoxicity against cancer cell lines.[1] While a specific Safety Data Sheet (SDS) for **PHTPP-1304** is not publicly available, safety precautions should be based on the known hazards of its parent compound, PHTPP, and the general risks associated with potent, cytotoxic, and investigational compounds. The parent compound, PHTPP, is classified as acutely toxic if swallowed.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is paramount to minimize exposure risk. The following table summarizes the recommended PPE for handling **PHTPP-1304** in various forms.

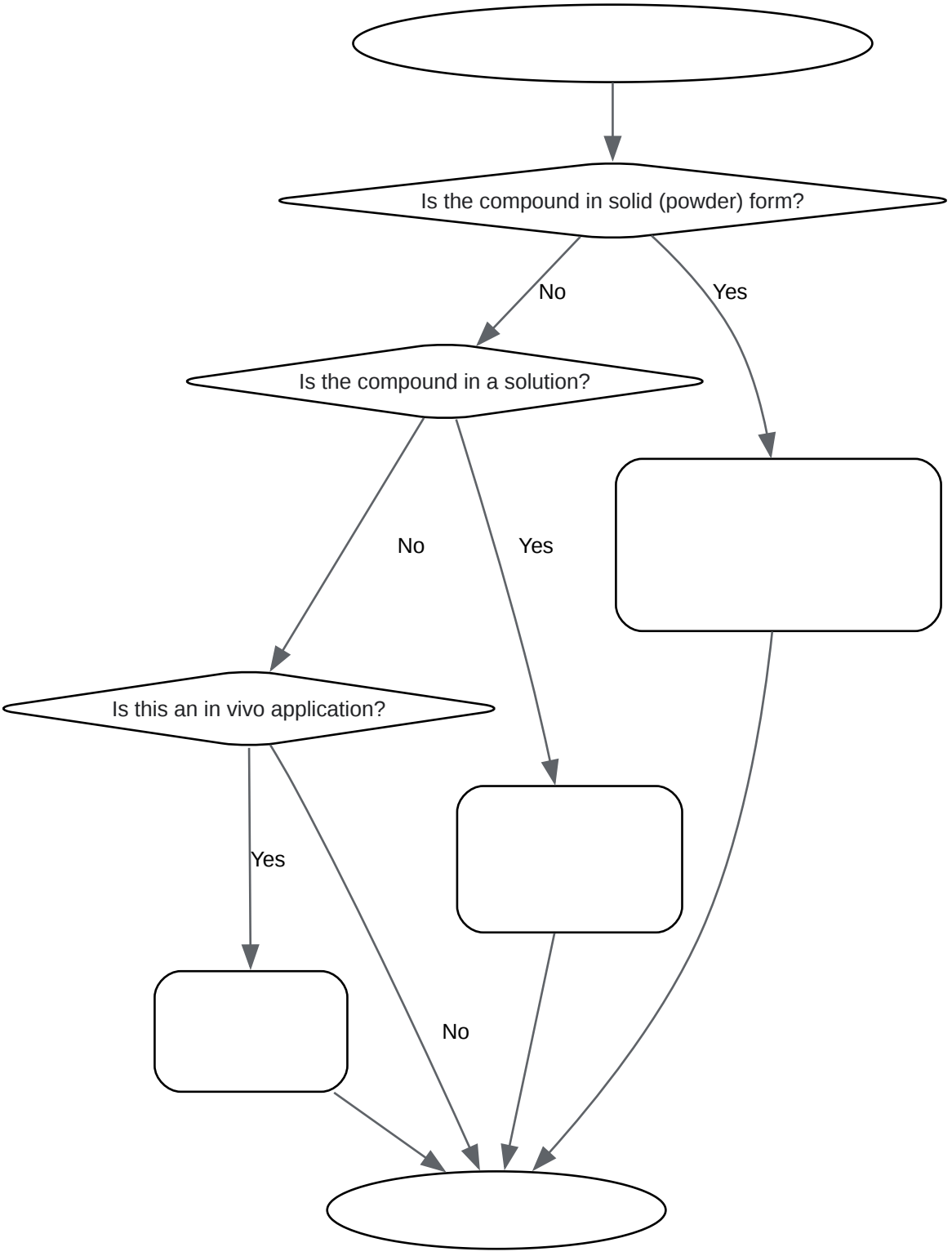
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Form of PHTPP-1304	Required PPE	Additional Recommendations
Solid (Powder)	- Nitrile gloves (double-gloving recommended)- Lab coat- Safety glasses with side shields or goggles- Respiratory protection (e.g., N95 respirator)	- Work within a certified chemical fume hood or a ventilated balance enclosure.
Solutions (in DMSO or other solvents)	- Nitrile gloves- Lab coat- Safety glasses with side shields or goggles	- Handle solutions within a chemical fume hood to avoid inhalation of aerosols.
In Vivo Formulations	- Nitrile gloves- Lab coat- Safety glasses with side shields or goggles	- Exercise caution to prevent accidental ingestion or skin contact during animal handling.

Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE when working with **PHTPP-1304**.

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Caption: PPE Selection Workflow for **PHTPP-1304**.

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Operational Plans: Handling and Storage

Engineering Controls:

- Ventilation: All work with solid **PHTPP-1304** and its concentrated solutions should be conducted in a certified chemical fume hood.
- Designated Area: Establish a designated area for handling **PHTPP-1304** to prevent cross-contamination.

Handling Procedures:

- Avoid creating dust when handling the solid form.
- Prevent contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where **PHTPP-1304** is handled.
- Wash hands thoroughly after handling.

Storage:

- Store **PHTPP-1304** in a tightly sealed, light-resistant container.
- Follow the manufacturer's recommendations for storage temperatures to ensure stability.

Storage Condition	Duration
Powder	-20°C for 3 years, 4°C for 2 years
In Solvent	-80°C for 6 months, -20°C for 1 month

Data sourced from InvivoChem and MedchemExpress product pages.

Experimental Protocols: Solution Preparation

Preparation of a DMSO Stock Solution (Example):

Objective: To prepare a 10 mM stock solution of **PHTPP-1304** in DMSO.

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Materials:

- **PHTPP-1304** (MW: 944.96 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Calibrated pipettes

Procedure:

- Calculate the required mass of **PHTPP-1304**. For 1 mL of a 10 mM solution, the required mass is: Mass = 10 mmol/L * 1 L/1000 mL * 1 mL * 944.96 g/mol = 0.00945 g = 9.45 mg
- Weigh **PHTPP-1304**. In a chemical fume hood, carefully weigh 9.45 mg of **PHTPP-1304** powder and place it in a sterile microcentrifuge tube.
- Add DMSO. Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **PHTPP-1304**.
- Dissolve the compound. Vortex the solution until the **PHTPP-1304** is completely dissolved. Gentle warming may be applied if necessary.
- Store the stock solution. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for up to 6 months or -20°C for up to 1 month.[1]

Preparation of an In Vivo Formulation (Example):

Objective: To prepare a 1 mg/mL working solution for in vivo experiments.

Materials:

- **PHTPP-1304** DMSO stock solution (e.g., 10 mg/mL)
- PEG300
- Tween 80

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- Saline (0.9% NaCl)

Procedure:

- Prepare the vehicle solution. The final formulation will consist of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.
- Dilute the stock solution. In a sterile tube, add the following in sequential order, ensuring the solution is clear after each addition:
  - 100 µL of 10 mg/mL **PHTPP-1304** in DMSO
  - 400 µL of PEG300
  - 50 µL of Tween 80
  - 450 µL of saline
- Mix thoroughly. Gently vortex the final solution until it is homogenous.
- Use immediately. It is recommended to use freshly prepared formulations.

Disposal Plan

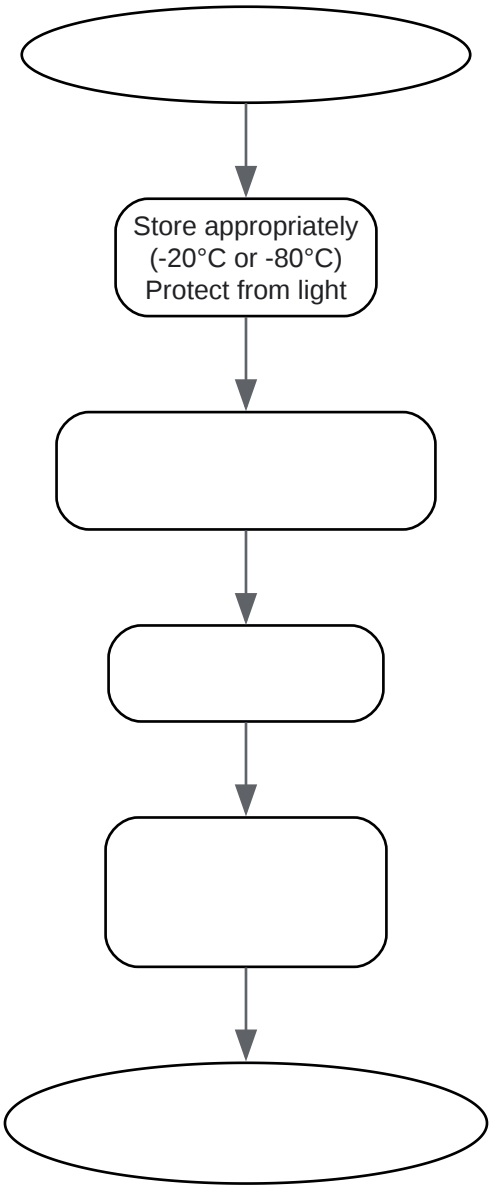
All waste containing **PHTPP-1304** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated PPE (gloves, lab coats), weighing paper, and empty vials should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a clearly labeled, sealed hazardous waste container. Do not dispose of **PHTPP-1304** down the drain. [2]
- Disposal Vendor: All hazardous waste must be disposed of through a licensed and approved chemical waste disposal vendor in accordance with local, state, and federal regulations.

Safe Handling and Disposal Workflow

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The following diagram outlines the key steps for the safe handling and disposal of **PHTPP-1304**.



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Caption: Safe Handling and Disposal Workflow for **PHTPP-1304**.

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